

# A Technical Guide to the Physical Properties of 1,5-Dibromopent-2-ene

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## Compound of Interest

Compound Name: 1,5-Dibromopent-2-ene

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This technical guide provides a comprehensive overview of the known and expected physical properties of **1,5-Dibromopent-2-ene**, with a focus on its boiling point and density. Due to a lack of experimentally determined data for this specific compound, this document leverages computational data and comparative analysis with its saturated analog, 1,5-Dibromopentane. Furthermore, it outlines detailed experimental protocols for the determination of these critical physical parameters.

## Introduction to 1,5-Dibromopent-2-ene

**1,5-Dibromopent-2-ene** is a halogenated alkene with the chemical formula  $C_5H_8Br_2$ . Its structure, featuring a five-carbon chain with a double bond at the second position and bromine atoms at the terminal carbons, suggests a reactive molecule with potential applications in organic synthesis, including the formation of cyclic compounds and as a precursor for various functionalized molecules. An understanding of its physical properties is paramount for its handling, purification, and application in research and development.

## Physical Properties

Precise experimental values for the boiling point and density of **1,5-Dibromopent-2-ene** are not readily available in published literature. However, computational estimates and comparison with structurally similar compounds provide valuable insights. The following table summarizes

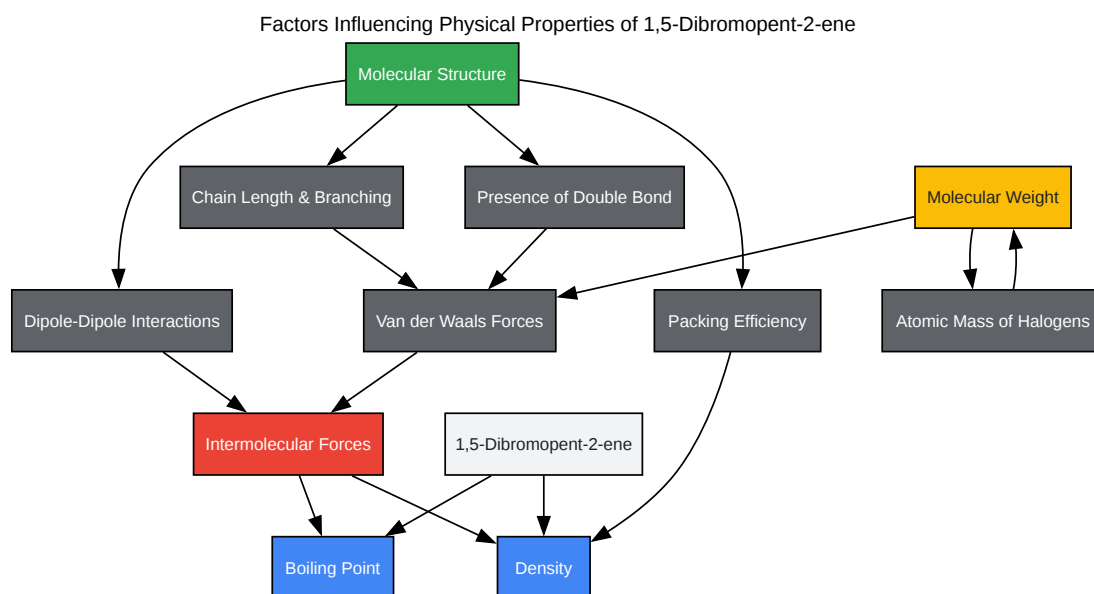
the computed properties for **1,5-Dibromopent-2-ene** and the experimental properties of its saturated counterpart, 1,5-Dibromopentane, for comparative purposes.

| Property          | 1,5-Dibromopent-2-ene<br>(Computed)           | 1,5-Dibromopentane<br>(Experimental)           |
|-------------------|---|--|
| Molecular Formula | C <sub>5</sub> H <sub>8</sub> Br <sub>2</sub> | C <sub>5</sub> H <sub>10</sub> Br <sub>2</sub> |
| Molecular Weight  | 227.92 g/mol [1]                              | 229.94 g/mol [2]                               |
| Boiling Point     | Not available                                 | 222.3 °C[3]                                    |
| Density           | Not available                                 | 1.6928 g/cm <sup>3</sup> at 25°C[3]            |

The presence of a double bond in **1,5-Dibromopent-2-ene** introduces rigidity to the carbon chain, which can influence its intermolecular forces and, consequently, its boiling point and density compared to the more flexible 1,5-Dibromopentane. Generally, the boiling point of alkenes is slightly lower than that of their corresponding alkanes with the same carbon skeleton. However, the polarizability of the bromine atoms and the potential for dipole-dipole interactions will be significant contributors to these properties.

## Factors Influencing Physical Properties

The boiling point and density of haloalkenes like **1,5-Dibromopent-2-ene** are governed by a combination of factors. The following diagram illustrates these relationships.



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Caption: Logical relationship of factors influencing the physical properties.

## Experimental Determination of Physical Properties

Accurate determination of the boiling point and density of **1,5-Dibromopent-2-ene** requires precise experimental procedures. The following sections detail the standard methodologies for these measurements.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and accurate method for its determination is distillation.

#### Protocol:

- **Apparatus Setup:** Assemble a simple distillation apparatus consisting of a round-bottom flask, a heating mantle, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Sample Preparation:** Place a small volume of **1,5-Dibromopent-2-ene** and a few boiling chips into the round-bottom flask.
- **Heating:** Begin to gently heat the flask.
- **Observation:** Observe the temperature as the liquid begins to boil and the vapor rises into the distillation head.
- **Data Recording:** Record the temperature at which the vapor and liquid are in equilibrium, indicated by a stable temperature reading on the thermometer as the condensate drips into the receiving flask. This stable temperature is the boiling point.
- **Pressure Correction:** If the atmospheric pressure is not at standard pressure (1 atm or 760 mmHg), a correction may be necessary to report the normal boiling point.

## Determination of Density

The density of a liquid is its mass per unit volume. It is typically determined using a pycnometer or a graduated cylinder and a balance for less precise measurements.

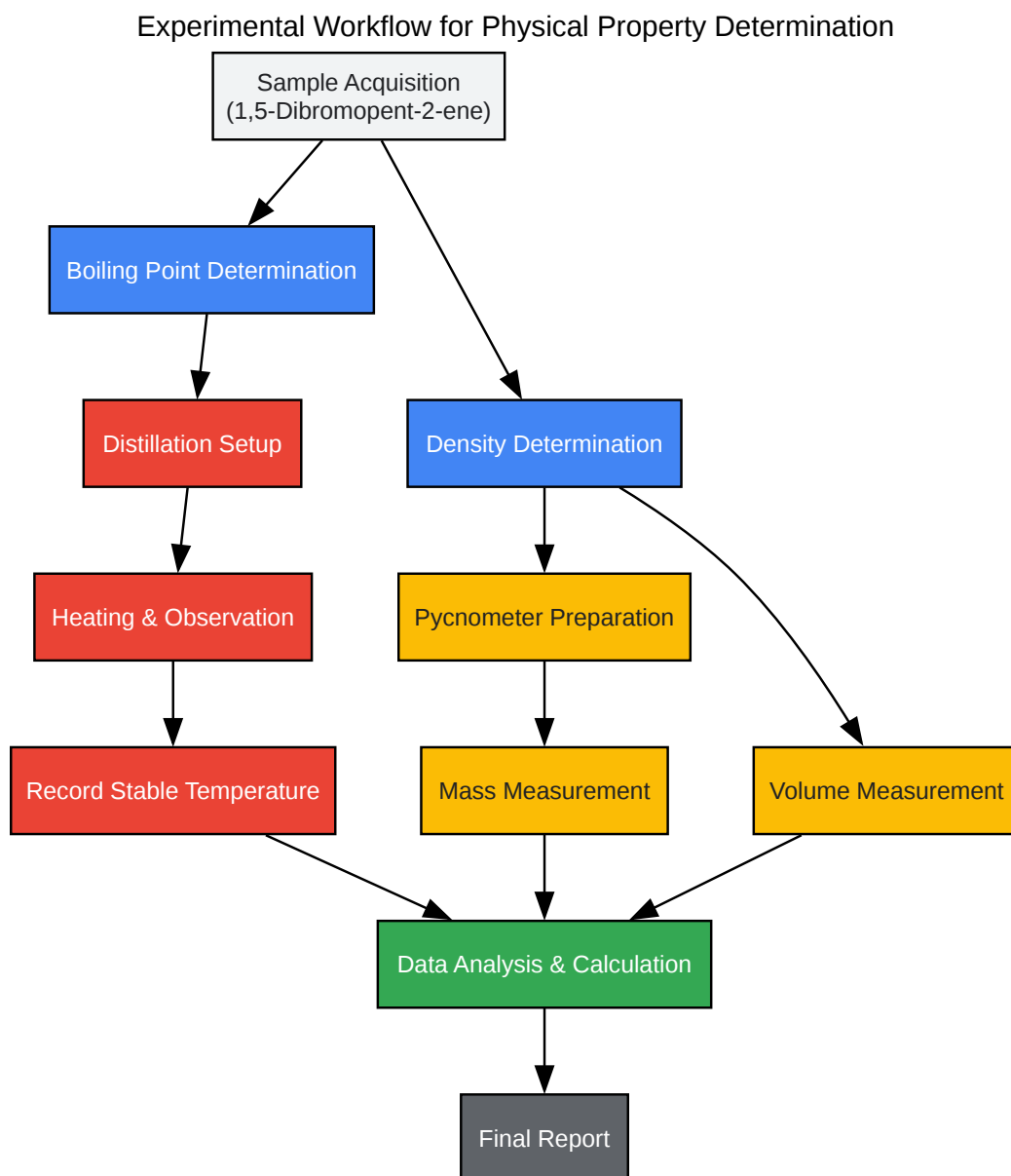
#### Protocol using a Pycnometer:

- **Pycnometer Preparation:** Clean and dry a pycnometer of a known volume.
- **Mass of Empty Pycnometer:** Accurately weigh the empty, dry pycnometer.
- **Mass of Pycnometer with Sample:** Fill the pycnometer with **1,5-Dibromopent-2-ene**, ensuring no air bubbles are trapped, and weigh it again.
- **Temperature Control:** The measurement should be performed at a constant, known temperature as density is temperature-dependent.

- Calculation: The density is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer to get the mass of the liquid, and then dividing by the known volume of the pycnometer.

## Experimental Workflow

The following diagram outlines the general workflow for the experimental determination of the boiling point and density of a liquid organic compound.



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Caption: General workflow for determining boiling point and density.

## Conclusion

While experimental data for the physical properties of **1,5-Dibromopent-2-ene** are currently lacking, this guide provides a framework for understanding and determining its boiling point and density. The provided computational data and comparison with 1,5-Dibromopentane serve as a valuable estimation. For precise applications in research and drug development, the experimental protocols outlined herein should be followed to obtain accurate and reliable physical property data.

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## References

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